how to prepare concanamycin a stock solution in DMSO

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Compound of Interest

Compound Name:	*concanamycin a*
Cat. No.:	*B1229498*

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Application Note: Precision Preparation of **Concanamycin A** Stock Solutions for V-ATPase Inhibition

Abstract This technical guide details the standardized protocol for preparing, storing, and validating **Concanamycin A** (ConcA) stock solutions in Dimethyl Sulfoxide (DMSO).[1][2][3] **Concanamycin A** is a plecomacrolide antibiotic and a potent, specific inhibitor of vacuolar-type H+-ATPases (V-ATPases).[2][3][4][5] Due to its high potency (nanomolar efficacy) and sensitivity to degradation, precise handling is critical for reproducible data in autophagy flux assays, endosomal acidification studies, and protein trafficking research.[1][2][3]

Introduction: Mechanism & Criticality

Concanamycin A functions by binding specifically to the c subunit of the V0 domain of the V-ATPase complex.[2][3][6][7] Unlike weak bases (e.g., Chloroquine) that passively accumulate to neutralize pH, ConcA mechanically inhibits the proton pump itself.[1][2][3] This prevents the acidification of organelles such as lysosomes, endosomes, and the Golgi apparatus.[2]

Key Applications:

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- Autophagy Flux Analysis: Blocks the fusion of autophagosomes with lysosomes (or degradation within autolysosomes) by raising lysosomal pH, causing LC3-II accumulation.[1][2][3]
- Viral Entry Studies: Prevents pH-dependent viral envelope fusion.[2][3]
- Protein Trafficking: Disrupts Golgi morphology and vesicular transport.[2]

Why Precision Matters: ConcA is often used at low nanomolar concentrations (1–100 nM).[1][2][3] Inaccurate stock preparation leads to significant experimental variability, particularly in "flux" assays where the rate of accumulation is the readout.[2]

Critical Chemical Properties

Property	Value	Notes
Molecular Weight	866.1 g/mol	Always check the specific batch CoA; hydration states can vary.[1][2][3]
Formula	$C_{46}H_{75}NO_{14}$	Macrolide structure.[1][2][3][8][9]
Solubility (DMSO)	~10 mg/mL (11.5 mM)	Highly soluble in organic solvents; poor water solubility.[1][2][3]
Appearance	White to off-white powder	Lyophilized film or powder.[1][2][3]
Storage (Solid)	-20°C	Desiccated; stable for >2 years.[1][2][3][10][11]
Storage (Solution)	-20°C	Stable for ~6 months; avoid freeze-thaw cycles.

Safety & Handling (E-E-A-T)

- Toxicity: ConcA is cytotoxic and a potent inhibitor of cellular homeostasis.[2][5] Handle in a biosafety cabinet.

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- PPE: Wear nitrile gloves, lab coat, and safety glasses.[2][3]
- Respiratory: Avoid inhalation of the powder; the static nature of lyophilized macrolides can cause dispersion.[2]

Protocol: Preparation of 1 mM Stock Solution

Objective: Prepare a 1 mM (1000 µM) master stock solution in anhydrous DMSO. Target Volume: Dependent on mass (Example below uses 100 µg).

Step 1: Calculation & Solvent Volume

Most vendors supply ConcA in small aliquots (e.g., 25 µg, 100 µg, or 1 mg) due to cost.[1][2][3] Do not weigh small amounts (<1 mg) on a standard balance. Instead, dissolve the entire contents of the manufacturer's vial to ensure accuracy.

Formula:

[1][2][3]

Example Calculation (for 100 µg vial):

- Mass (

  ): 100 µg = 0.1 mg =

  g[1][2][3]
- MW: 866.1 g/mol [1][2][3][5][8][9]
- Target Concentration (

  ): 1 mM =

  mol/L[1][2][3]

[1][2][3]

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Vial Size	Target Conc.	DMSO Volume Required
25 µg	1 mM	28.9 µL
100 µg	1 mM	115.4 µL
1 mg	1 mM	1154.6 µL (1.15 mL)

Step 2: Dissolution

- Equilibrate: Allow the vial to warm to Room Temperature (RT) for 20 minutes before opening. Rationale: Opening a cold vial causes condensation, introducing water which degrades the macrolide.[2][3]
- Add Solvent: Add the calculated volume of high-grade anhydrous DMSO (≥99.9%) directly to the vial.
- Mix: Vortex gently for 30 seconds.
- Visual Check: Ensure the solution is clear. If particulates remain, sonicate in a water bath for 2 minutes or warm to 37°C for 5 minutes.
    - Note: ConcA is hydrophobic; ensure the solvent washes the sides of the vial.[2]

Step 3: Aliquoting & Storage

- Aliquot: Do not store the bulk stock. Divide into small aliquots (e.g., 5–10 µL) in amber microcentrifuge tubes or wrap clear tubes in foil.
    - Rationale: ConcA is light-sensitive and degrades with repeated freeze-thaw cycles.[2][3]
- Label: Date, Concentration (1 mM), and Solvent (DMSO).
- Store: Place at -20°C. Stable for up to 6 months.

Workflow Visualization

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Figure 1: Step-by-step workflow for the preparation of **Concanamycin A** stock solution, emphasizing moisture control and aliquoting.

Validation: Mechanism of Action & Autophagy Flux

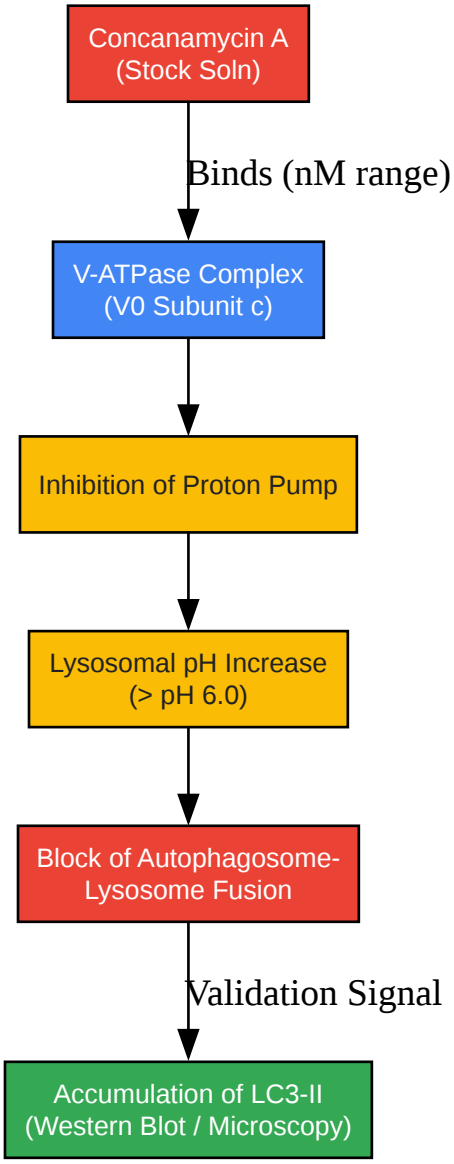
To verify the stock solution is active, perform a standard LC3 turnover assay.[2]

Mechanism: ConcA inhibits V-ATPase

Loss of Lysosomal Acidification

Autophagosome accumulation.[2][3][12]

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Figure 2: Mechanism of Action. ConcA targets V-ATPase, neutralizing lysosomal pH and arresting autophagy flux.[2][3][6][7][12]

Validation Protocol (Western Blot):

- Seed Cells: HeLa or HEK293T cells.
- Treat: Add ConcA (1–10 nM) for 2–4 hours.
  - Control: DMSO vehicle only.[1][2][3]

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- Lysis: Harvest cells in RIPA buffer.
- Blot: Probe for LC3B.
- Result: Active ConcA will show a significant increase in the LC3-II band (lower band, lipidated) compared to Control, indicating a block in degradation.[2][3]

Troubleshooting

Issue	Probable Cause	Solution
Precipitation	Stock too concentrated (>10 mM) or cold DMSO.[1][2][3]	Warm to 37°C; Sonicate. Dilute to 1 mM.[1][2][3][11]
Loss of Potency	Repeated freeze-thaw or hydrolysis.[2][3]	Use single-use aliquots. Ensure DMSO is anhydrous.[1][2][3]
Cytotoxicity	Concentration too high (>100 nM) or incubation too long.[1][2][3]	Titrate down to 1–10 nM. ConcA is more potent than Bafilomycin A1.[1][2][3]
No Effect	Degradation or incorrect target.[1][2][3]	Verify pH change using LysoTracker Red (signal should decrease/disappear as pH rises).[1][2][3]

References

- Tocris Bioscience.**Concanamycin A**: V-ATPase Inhibitor Technical Data. [Link][1][2][3]
- Huss, M., et al. (2002).[1][2][3] **Concanamycin A**, the specific inhibitor of V-ATPases, binds to the V(o) subunit c.[1][2][3][6][7] Journal of Biological Chemistry.[2] [Link]
- Klionsky, D.J., et al. (2021).[1][2][3] Guidelines for the use and interpretation of assays for monitoring autophagy (4th edition).[1][2] Autophagy.[1][2][3][6][13][14][15] [Link][1][2][3][4][7][12]

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Sources

- 1. Concanamycin A (2656) by Tocris, Part of Bio-Techne [bio-techne.com]
- 2. Concanamycin A | CAS:80890-47-7 | V-type (vacuolar) H+-ATPase inhibitor | High Purity | Manufacturer BioCrick [biocrick.com]
- 3. medkoo.com [medkoo.com]
- 4. Concanamycin A, the specific inhibitor of V-ATPases, binds to the V(o) subunit c - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. bioaustralis.com [bioaustralis.com]
- 6. apexbt.com [apexbt.com]
- 7. researchgate.net [researchgate.net]
- 8. Concanamycin A | Cell Signaling Technology [cellsignal.com]
- 9. sigmaaldrich.com [sigmaaldrich.com]
- 10. Concanamycin A | V-ATPase inhibitor | antibiotic | TargetMol [targetmol.com]
- 11. medchemexpress.com [medchemexpress.com]
- 12. tandfonline.com [tandfonline.com]
- 13. Concanavalin A/IFN-Gamma Triggers Autophagy-Related Necrotic Hepatocyte Death through IRGM1-Mediated Lysosomal Membrane Disruption - PMC [pmc.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. Dissection of autophagy in tobacco BY-2 cells under sucrose starvation conditions using the vacuolar H(+)-ATPase inhibitor concanamycin A and the autophagy-related protein Atg8 - PubMed [pubmed.ncbi.nlm.nih.gov]

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